

Preventing niraparib degradation in long-term storage and experiments

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Compound of Interest

Compound Name: Niraparib hydrochloride

Cat. No.: B1511887

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Niraparib Technical Support Center

Welcome to the Niraparib Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the long-term storage and handling of niraparib to prevent its degradation and ensure experimental integrity.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid niraparib powder?

A1: Solid niraparib should be stored at controlled room temperature, between 20°C to 25°C (68°F to 77°F).[1] It is crucial to keep it in a dry location, protected from direct light and moisture.[1]

Q2: How should I prepare and store niraparib stock solutions?

A2: Niraparib is soluble in DMSO for stock solution preparation.[2] For long-term storage, it is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[3][4]

Q3: What is the stability of niraparib in stock solutions?

A3: The stability of niraparib in stock solutions is dependent on the solvent and storage temperature. Studies have shown that it is stable for extended periods when stored correctly. For specific stability data, please refer to the tables below.

Q4: What are the known degradation pathways for niraparib?

A4: Niraparib is a chemically stable compound.^{[5][6][7][8][9][10]} Forced degradation studies have shown it to be stable under various stress conditions, including acidic, basic, neutral, and oxidative environments.^{[5][6][7][8][9][10]} However, it is listed as incompatible with strong oxidizing agents and bases. One study noted less than 10% degradation under stress conditions like base hydrolysis and UV light exposure.^{[11][12]}

Q5: How does niraparib work? What signaling pathway is it targeting?

A5: Niraparib is a potent and highly selective inhibitor of Poly (ADP-ribose) Polymerase enzymes, PARP-1 and PARP-2.^{[13][14][15]} These enzymes are critical for repairing single-strand DNA breaks (SSBs) through the Base Excision Repair (BER) pathway.^{[14][16]} By inhibiting PARP, niraparib prevents the repair of SSBs. When the cell replicates its DNA, these unrepaired SSBs lead to the formation of double-strand breaks (DSBs).^[13] In cancer cells with defects in other DNA repair pathways like Homologous Recombination (HR), such as those with BRCA1/2 mutations, these DSBs cannot be repaired, leading to genomic instability and cell death.^{[16][17]} This concept is known as synthetic lethality.^[13]

Troubleshooting Guide

Issue 1: Inconsistent or lower-than-expected activity of niraparib in in vitro assays.

- Possible Cause 1: Improper Storage. Long-term storage at inappropriate temperatures or exposure to light could lead to gradual degradation.
 - Solution: Always store solid niraparib at 20°C to 25°C in a dry, dark place.^[1] Prepare fresh stock solutions if degradation is suspected and store them at -20°C or -80°C.^{[3][4]}
- Possible Cause 2: Multiple Freeze-Thaw Cycles. Repeatedly freezing and thawing a stock solution can compromise its stability.

- Solution: Aliquot stock solutions into single-use volumes before freezing to minimize freeze-thaw cycles.[4]
- Possible Cause 3: Contamination of Stock Solution. Introduction of water or other contaminants can affect solubility and stability.
 - Solution: Use anhydrous grade DMSO and sterile techniques when preparing solutions.

Issue 2: Variability between experimental replicates.

- Possible Cause 1: Incomplete Solubilization. Niraparib may not have been fully dissolved when preparing the stock or working solutions.
 - Solution: Ensure complete dissolution by sonicating the solution after adding the solvent. [18]
- Possible Cause 2: Instability in Assay Media. Niraparib might be unstable in the specific cell culture media or buffer over the course of a long experiment.
 - Solution: While niraparib is generally stable, it is good practice to prepare fresh working solutions from a frozen stock for each experiment. For long-duration experiments, consider replenishing the niraparib-containing media at appropriate intervals.

Data Summary Tables

Table 1: Recommended Storage Conditions for Niraparib

Form	Solvent	Temperature	Duration	Notes
Solid Powder	N/A	20°C to 25°C (68°F to 77°F)	Long-term	Store in a dry, dark place.[1]
Stock Solution	DMSO	-20°C	6 months	Sealed storage, away from moisture.[3][4]
Stock Solution	DMSO	-80°C	1 year	Sealed storage, away from moisture.[3][4]
Stock Solution	Methanol	2°C to 8°C	At least 26 days	[19]
Working Solution	Various	Room Temperature	See Table 2	Stability is matrix-dependent.

Table 2: Niraparib Stability in Experimental Conditions

Matrix	Storage Condition	Duration	Stability/Recovery	Reference
Human Plasma	Room Temperature	72 hours	98.3% Accuracy	[19]
Human Plasma (in autosampler)	-30°C	55.5 hours	Stable	[19]
Human Brain Homogenate	Room Temperature	At least 6 hours	Stable	[20]
Human Brain Homogenate	-20°C	32 days	Stable	[20]
Stock/Working Solutions	Room Temperature	21 hours	Stable	[20]
Stock/Working Solutions	4°C	278 days	Stable	[20]

Experimental Protocols

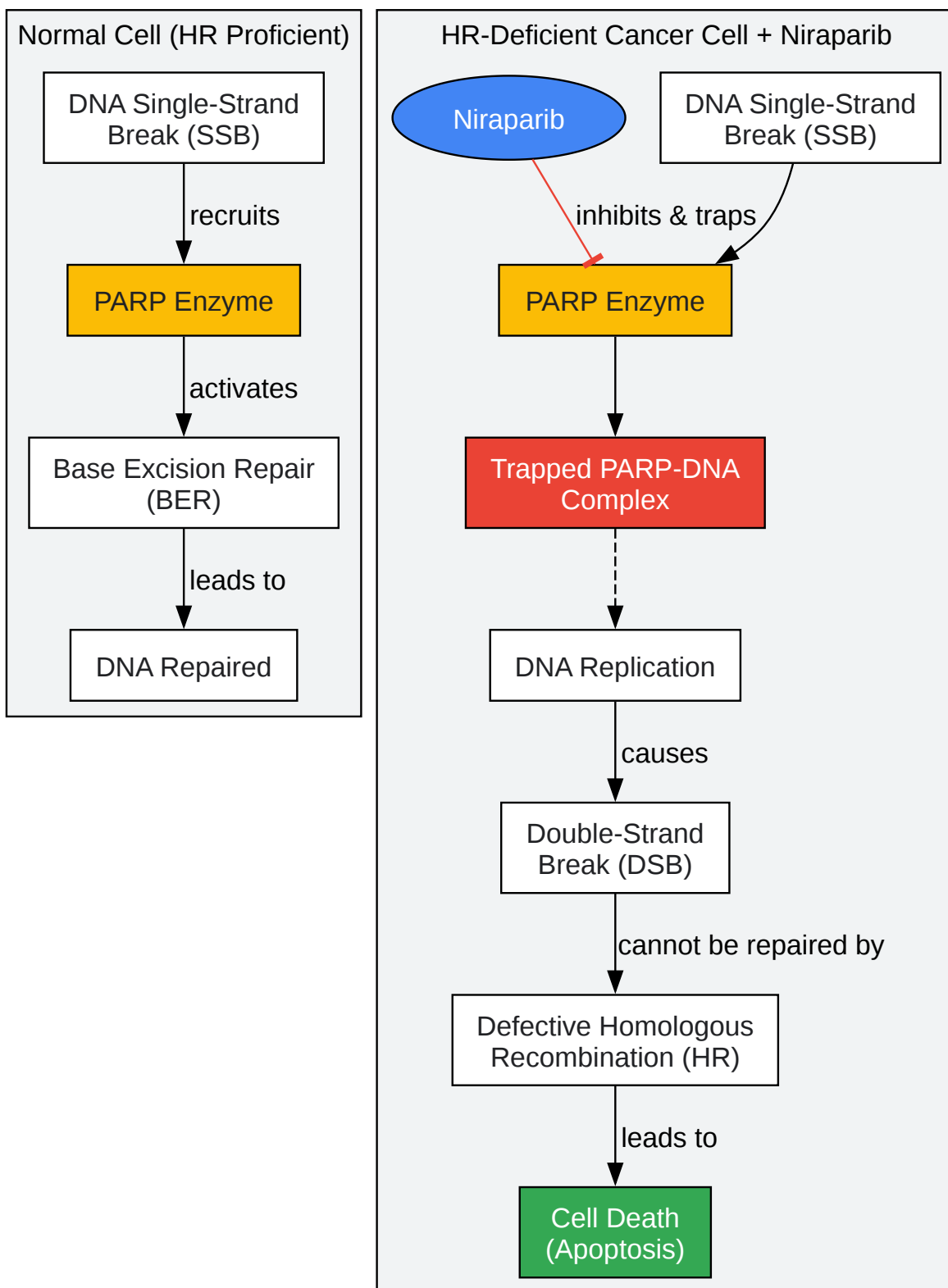
Protocol 1: Preparation of Niraparib Stock Solution (10 mM in DMSO)

- Materials: Niraparib powder, anhydrous DMSO, sterile microcentrifuge tubes.
- Calculation: The molecular weight of niraparib free base is 320.4 g/mol . To prepare a 10 mM solution, weigh out 3.204 mg of niraparib.
- Procedure: a. Accurately weigh the required amount of niraparib powder in a sterile microcentrifuge tube. b. Add the calculated volume of anhydrous DMSO to achieve a final concentration of 10 mM (e.g., add 1 mL DMSO to 3.204 mg of niraparib). c. Vortex and sonicate briefly to ensure complete dissolution. d. Aliquot the stock solution into single-use volumes (e.g., 20 μ L) in sterile, light-protected tubes. e. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

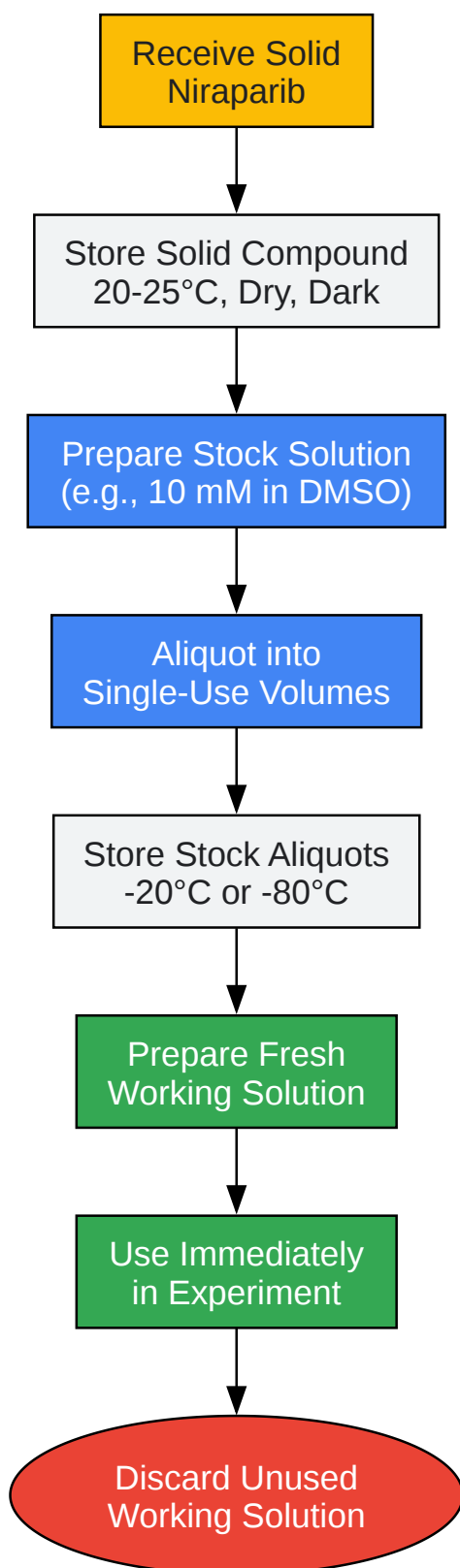
- Materials: Niraparib stock solution (10 mM in DMSO), sterile cell culture medium.
- Procedure: a. Thaw a single-use aliquot of the 10 mM niraparib stock solution at room temperature. b. Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations for your experiment. c. Important: The final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Ensure the vehicle control group is treated with the same final concentration of DMSO. d. Use the freshly prepared working solutions immediately. Do not store diluted aqueous solutions for long periods.

Visualizations



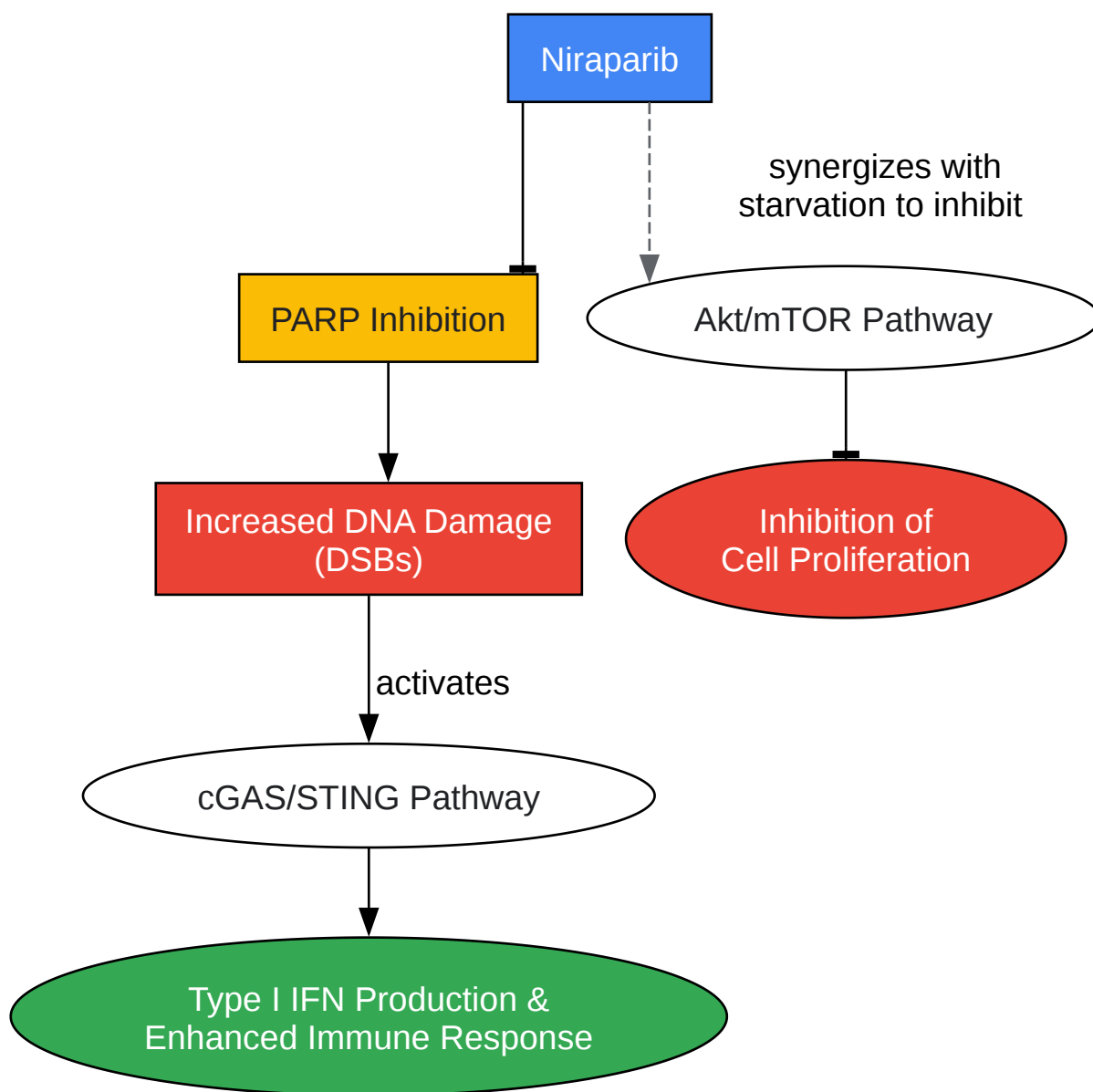
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Caption: Mechanism of action of niraparib via synthetic lethality.



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Caption: Recommended workflow for handling and storage of niraparib.



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Caption: Niraparib's interaction with related signaling pathways.

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